

Application Notes and Protocols for WAMP-2

Antifungal Activity Assay

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Compound of Interest

Compound Name: WAMP-2

Cat. No.: B1575566

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Introduction

WAMP-2, a hevein-like antimicrobial peptide isolated from *Triticum kiharae* (wheat), has demonstrated significant antifungal activity against a range of plant pathogenic fungi.[1][2] These peptides represent a promising class of natural compounds for the development of novel antifungal agents. This document provides a detailed protocol for assessing the antifungal activity of **WAMP-2** and its derivatives using a standardized broth microdilution assay. The methodology is based on established guidelines from the Clinical and Laboratory Standards Institute (CLSI) to ensure reproducibility and accuracy.[3][4][5] The primary endpoint of this assay is the Minimum Inhibitory Concentration (MIC), defined as the lowest concentration of the peptide that inhibits the visible growth of a fungus.[4][6]

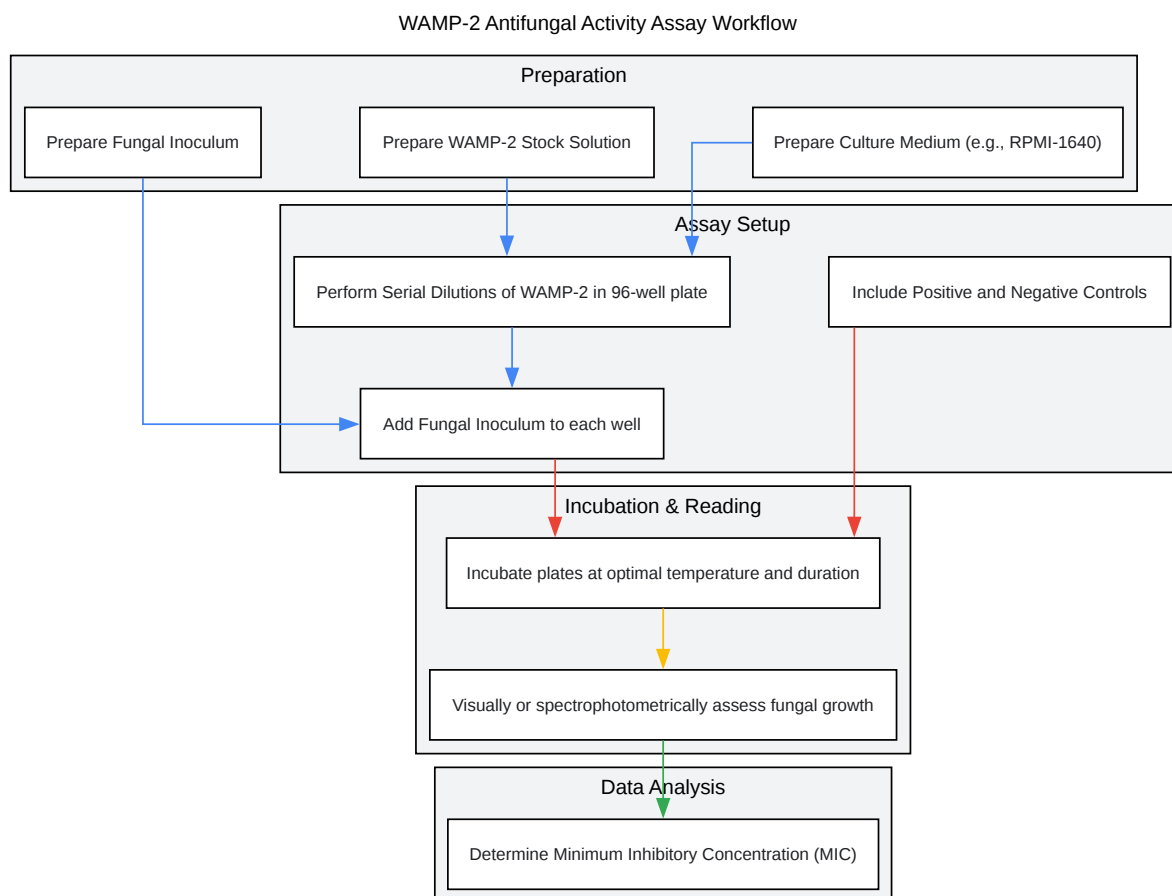
Data Presentation

The antifungal activity of **WAMP-2** and its derived peptides is summarized in the table below, presenting the half-maximal inhibitory concentration (IC₅₀) required to suppress fungal spore germination.

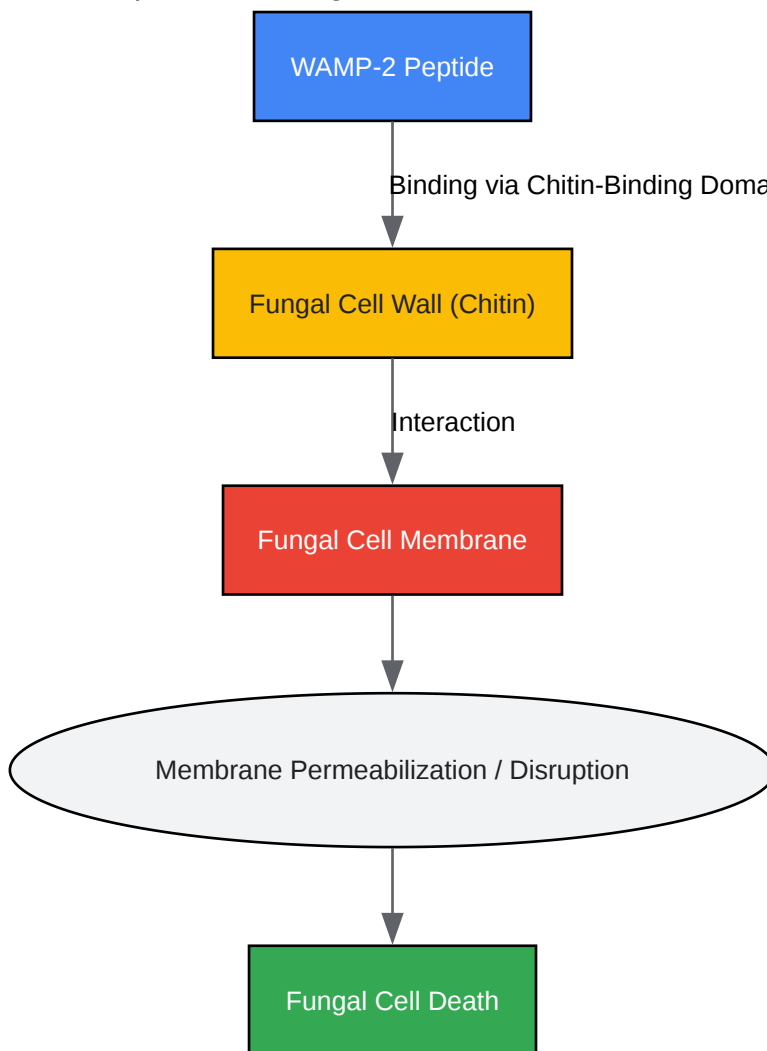
| Fungal Species | WAMP-2 (IC50 $\mu\text{g/mL}$) | WAMP-2 Derived Peptides (IC50 $\mu\text{g/mL}$) | Reference |
|--------------------------------|---------------------------------|--|-----------|
| Fusarium oxysporum | >50 | WAMP-C: >100 | [1] |
| Fusarium culmorum | 256.3 | WAMP-C: >100 | [1] |
| Bipolaris sorokiniana | 30.6 | WAMP-C: 45.3 | [1][2] |
| Alternaria alternata | >50 | WAMP-C: >100 | [1] |
| Cladosporium cucumerinum | 25.5 | WAMP-C: 13.8 | [1] |
| Colletotrichum gloeosporioides | >50 | WAMP-C: >100 | [1] |
| Phytophthora infestans | >50 | WAMP-C: >100 | [1] |

Experimental Workflow

The following diagram illustrates the key steps in the **WAMP-2** antifungal activity assay.



Proposed Antifungal Mechanism of WAMP-2



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